

# Unveiling the Anticancer Potential of Ginsenoside Compound K: A Comparative Guide

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## Compound of Interest

Compound Name: *Yadanzioside K*

Cat. No.: *B12420383*

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While information regarding "**Yadanzioside K**" is not available in current scientific literature, this guide focuses on a well-researched analogous bioactive compound, Ginsenoside Compound K (CK). CK, a key metabolite of ginsenosides found in *Panax ginseng*, has garnered significant attention in the field of oncology for its potent anticancer activities across a spectrum of cancer types. This guide provides a comprehensive cross-validation of CK's bioactivity, offering a comparative analysis of its effects on various cancer cell lines, detailed experimental methodologies, and an exploration of the underlying molecular mechanisms.

## Comparative Bioactivity of Ginsenoside Compound K Across Cancer Cell Lines

Ginsenoside Compound K has demonstrated significant cytotoxic and anti-proliferative effects against a wide range of cancer cell lines. The half-maximal inhibitory concentration (IC<sub>50</sub>) values, a measure of a compound's potency, vary across different cancer types, highlighting a degree of selectivity in its anticancer activity. The following table summarizes the IC<sub>50</sub> values of CK in various human cancer cell lines.

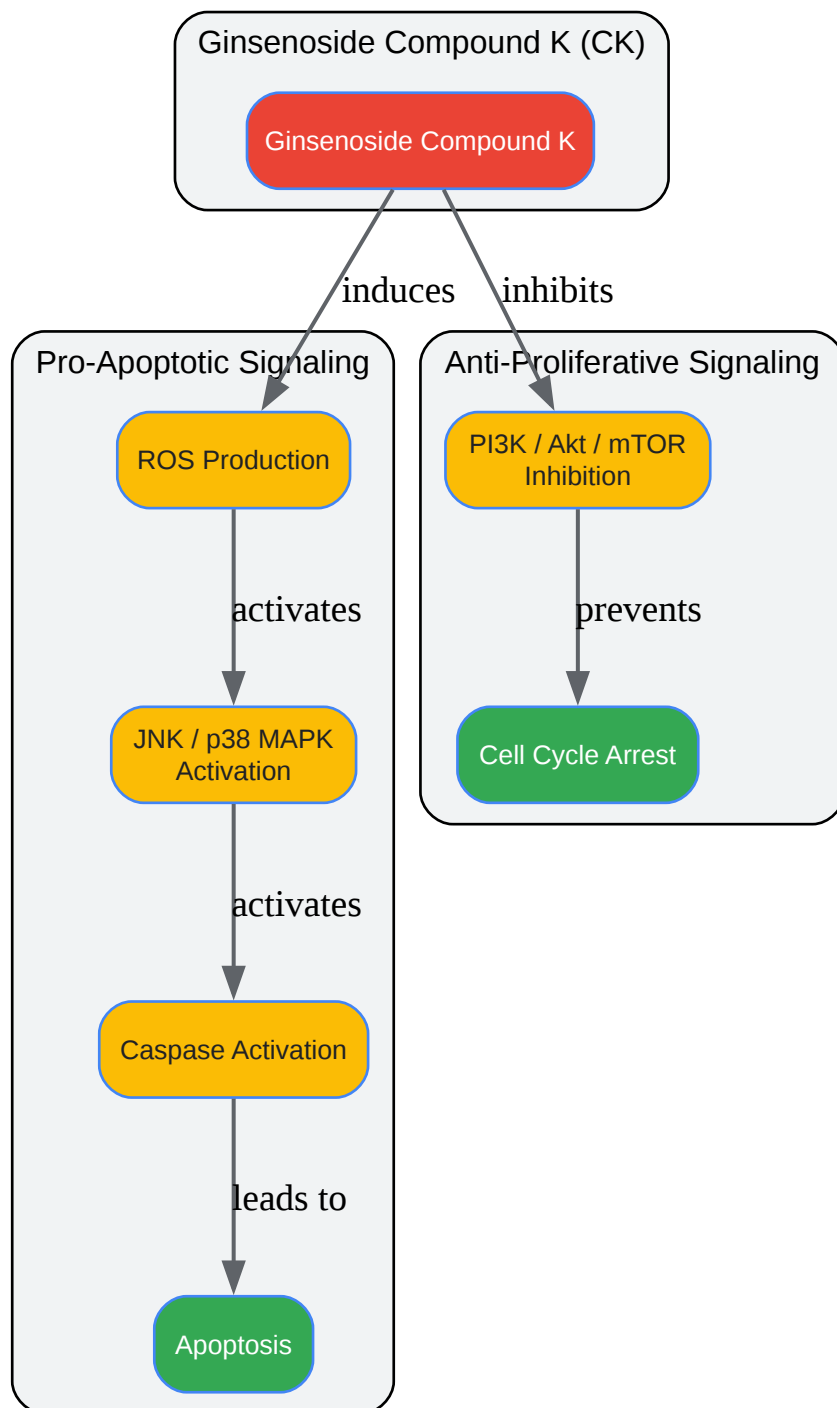
Cancer Type	Cell Line	IC50 (μM)	Reference
Neuroblastoma	SK-N-BE(2)	5	[1]
Neuroblastoma	SH-SY5Y	7	[1]
Leukemia	HL-60	11.7	[1]
Leukemia	K562	8.5	[1]
Neuroblastoma	SK-N-SH	15	[1]
Glioblastoma	U373MG	15	[1]
Lung Cancer	PC-14	25.9	[1]
Colorectal Cancer	HCT116	30-50	[1]
Neuroblastoma	SK-N-MC	33.06	[2]
Breast Cancer	MCF-7	52.17	[3]
Gastric Cancer	MKN-45	56.6	[1]
Prostate Cancer	Du145	58.6	[1]

## Key Signaling Pathways Modulated by Ginsenoside Compound K

The anticancer effects of Ginsenoside Compound K are attributed to its ability to modulate multiple intracellular signaling pathways that are crucial for cancer cell proliferation, survival, and metastasis.[4][5] CK has been shown to induce apoptosis (programmed cell death) and inhibit cell cycle progression and angiogenesis by targeting key proteins in these pathways.[4][6]

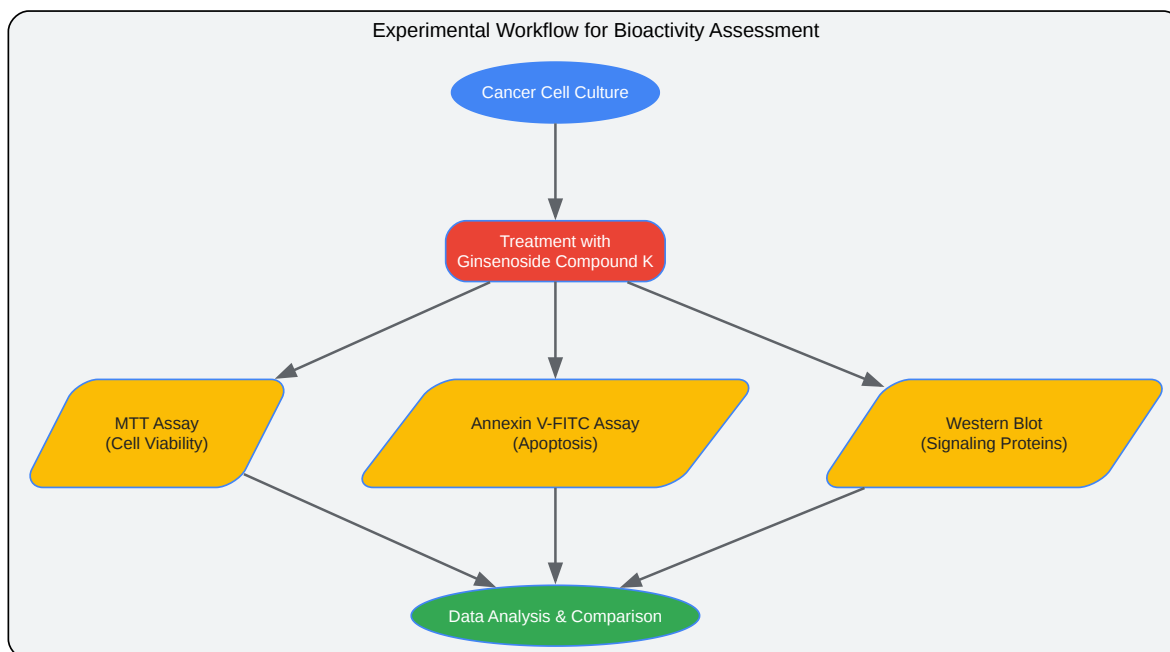
One of the primary mechanisms of CK is the induction of apoptosis through both intrinsic and extrinsic pathways.[4][7] It can trigger the production of reactive oxygen species (ROS) and activate the JNK and p38 MAPK pathways, leading to mitochondrial dysfunction and the release of pro-apoptotic factors.[4][8] Furthermore, CK is known to inhibit the pro-survival PI3K/Akt/mTOR signaling pathway, which is often hyperactivated in many cancers.[4][7] Inhibition of this pathway leads to decreased cell proliferation and survival.[7]

Below are diagrams illustrating the key signaling pathways affected by Ginsenoside Compound K.



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*Ginsenoside Compound K's dual action on cancer cells.*



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